

C14H25N5O5S mechanism of action in vitro

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C14H25N5O5S

Cat. No.: B15171286

[Get Quote](#)

Unidentified Compound: C14H25N5O5S

Initial investigations to identify the compound with the molecular formula **C14H25N5O5S** in publicly available chemical databases and scientific literature have been unsuccessful. Without a definitive identification, a detailed technical guide on its in vitro mechanism of action and associated experimental protocols cannot be provided.

Extensive searches of prominent chemical databases, including PubChem and ChemSpider, as well as broad searches of scientific literature and patent databases, did not yield any specific, well-characterized compound corresponding to the molecular formula **C14H25N5O5S**.

This lack of identification can arise from several possibilities:

- **Novel Compound:** The formula may belong to a novel synthetic compound that has not yet been disclosed in published literature or patents.
- **Proprietary Information:** The compound may be under active investigation in a private research and development setting, with its details not yet in the public domain.
- **Data Entry Error:** There is a possibility of a typographical error in the provided molecular formula. A slight variation in the elemental composition would lead to a different and potentially identifiable substance.

Due to the inability to identify the target compound, the core requirements of the request, including the compilation of quantitative data, detailed experimental protocols, and the generation of signaling pathway and workflow diagrams, cannot be fulfilled.

It is recommended to verify the accuracy of the molecular formula. If a corrected formula or a common name for the compound becomes available, a comprehensive technical guide on its mechanism of action can be pursued.

- To cite this document: BenchChem. [C14H25N5O5S mechanism of action in vitro]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15171286#c14h25n5o5s-mechanism-of-action-in-vitro]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com